

FTY720-Mitoxoy solubility and stability in DMSO

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Compound of Interest

Compound Name: FTY720-Mitoxoy

Cat. No.: B14752855

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Technical Support Center: FTY720-Mitoxoy

This technical support guide provides detailed information on the solubility and stability of **FTY720-Mitoxoy** in Dimethyl Sulfoxide (DMSO), offering troubleshooting advice and frequently asked questions for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **FTY720-Mitoxoy**?

FTY720-Mitoxoy is a derivative of the immunosuppressive drug FTY720 (Fingolimod).^{[1][2]}

Unlike its parent compound, **FTY720-Mitoxoy** is not phosphorylated in the body and therefore does not act on sphingosine 1-phosphate (S1P) receptors, meaning it does not have the same immunosuppressive effects.^{[1][2][3]} Its molecular weight is 704.72 g/mol.^[4]

Q2: How soluble is **FTY720-Mitoxoy** in DMSO?

While specific quantitative solubility data for **FTY720-Mitoxoy** in DMSO is not readily available in the provided search results, the parent compound FTY720 and its other derivatives are highly soluble in DMSO. This suggests a high likelihood of good solubility for **FTY720-Mitoxoy** as well. For reference, the solubility of FTY720 in DMSO has been reported to be at least 20 mg/mL and as high as 100 mg/mL.^{[5][6]} Another derivative, azido-FTY720, also shows solubility around 20 mg/mL in DMSO.^[7]

Q3: How stable is **FTY720-Mitoxoy** in solution?

FTY720-Mitoxoy has been demonstrated to be a stable compound in solution.[2][8] Studies using Liquid Chromatography-Mass Spectrometry (LC-MS/MS) have confirmed its stability under various conditions:

- When freshly prepared.[2][8]
- After long-term storage of 3 years at -20°C.[2][8]
- After incubation for 42 days at 37°C (body temperature).[8]

Q4: What are the recommended storage conditions for **FTY720-Mitoxoy** in DMSO?

For long-term storage, it is recommended to store **FTY720-Mitoxoy** as a solid at -20°C, where it should be stable for at least two years.[5][7] Once dissolved in DMSO, the stock solution should be stored at -20°C or -80°C.[6] A study on various compounds in DMSO showed no significant loss after 11 freeze/thaw cycles, suggesting good stability with repeated use if handled properly.[9]

Q5: How should I prepare a stock solution of **FTY720-Mitoxoy** in DMSO?

To prepare a stock solution, dissolve the **FTY720-Mitoxoy** solid in newly opened, high-purity (hygroscopic) DMSO.[6] To aid dissolution, you can warm the solution gently to 37°C or use an ultrasonic bath.[10] It is advisable to purge the solvent with an inert gas like nitrogen or argon before adding it to the compound to minimize oxidation.[5][7]

Data Presentation

Table 1: Solubility of FTY720 and its Derivatives in Organic Solvents

Compound	Solvent	Reported Solubility
FTY720 (Fingolimod)	DMSO	≥ 100 mg/mL (290.76 mM)[6]
FTY720 (Fingolimod)	DMSO	>10 mM[10]
FTY720 (Fingolimod)	DMSO, Ethanol, Dimethyl Formamide	At least 20 mg/mL[5]
Azido-FTY720	DMSO, Dimethyl Formamide	Approximately 20 mg/mL[7]

Troubleshooting Guide

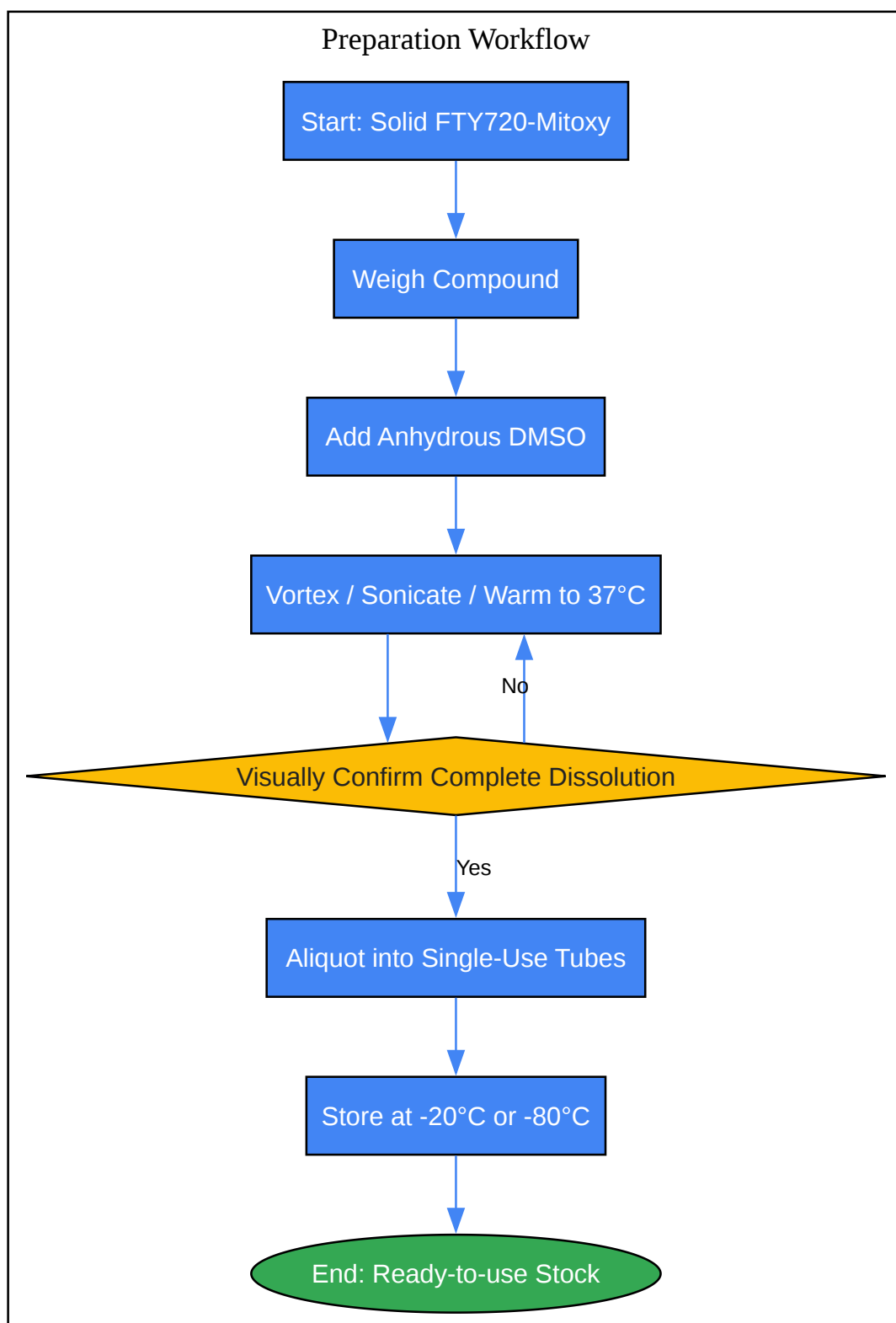
Issue	Possible Cause	Recommended Solution
Precipitation in stock solution upon freezing	The concentration may be too high, exceeding the solubility limit at low temperatures.	Gently warm the solution to 37°C and vortex or sonicate until the compound is fully redissolved before use. ^[10] Consider preparing a slightly less concentrated stock solution for long-term storage.
Difficulty dissolving the compound	The compound may require energy to dissolve fully, or the DMSO may have absorbed water.	Use an ultrasonic bath or gently warm the solution. ^[10] Ensure you are using newly opened, anhydrous-grade DMSO as absorbed water can affect solubility. ^{[6][9]}
Observed degradation or loss of activity	The stock solution may have been stored improperly or subjected to excessive freeze-thaw cycles. The presence of water in DMSO can also lead to degradation of some compounds. ^[9]	Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store aliquots at -80°C for maximum stability. ^[6] Always use anhydrous DMSO.
Inconsistent experimental results	This could be due to inaccurate concentration of the stock solution or degradation.	Re-verify the concentration of your stock solution. If possible, perform an analytical check like LC-MS to confirm the integrity of the compound. ^[8] Prepare a fresh stock solution from solid compound.

Experimental Protocols

Protocol 1: Preparation of a 10 mM **FTY720-Mitoxy** Stock Solution in DMSO

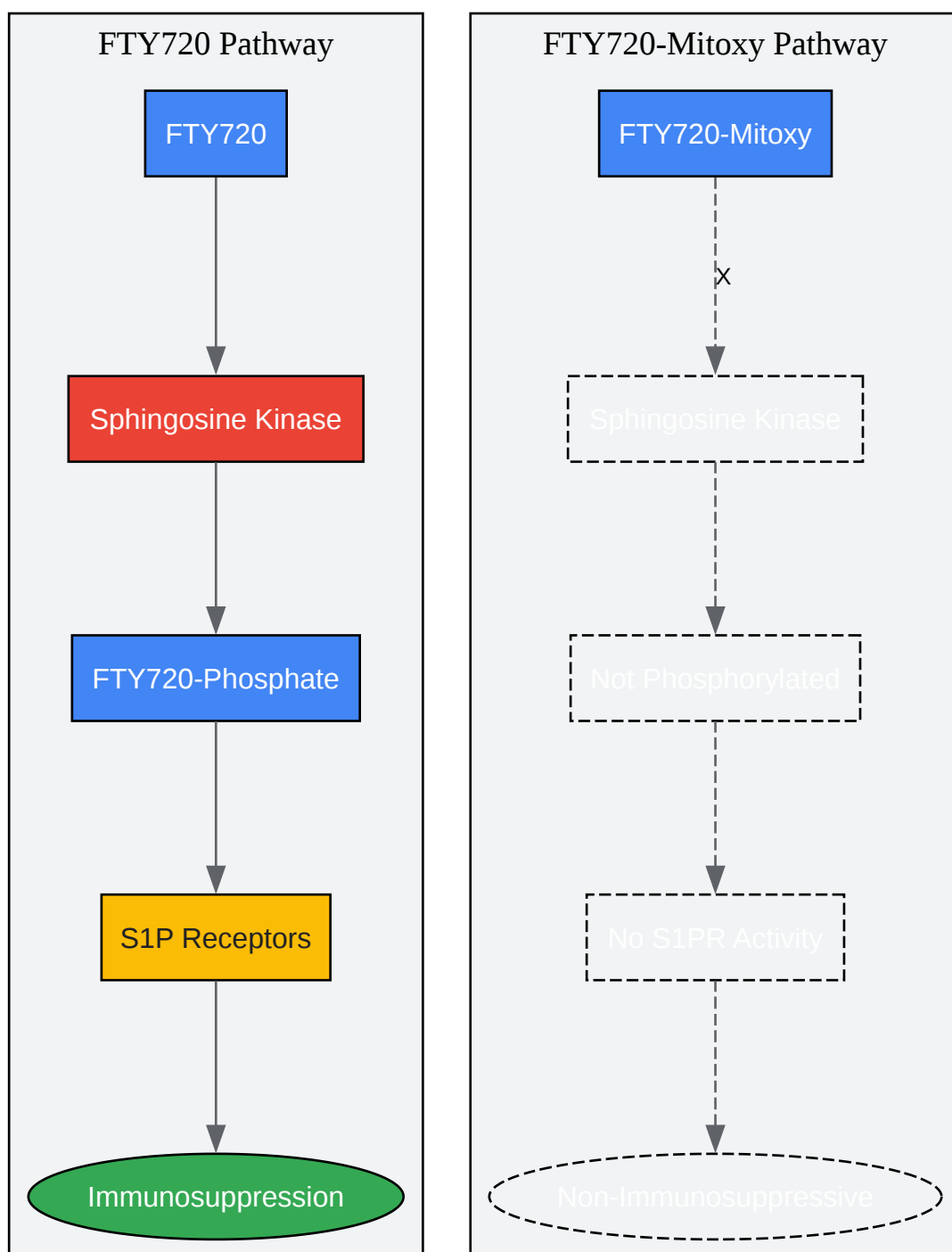
- Preparation: Allow the vial of solid **FTY720-Mitoxy** (MW: 704.72 g/mol) to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh out the desired amount of **FTY720-Mitoxy** powder in a sterile microcentrifuge tube. For example, weigh 7.05 mg to make 1 mL of a 10 mM solution.
- Solvent Addition: Add the appropriate volume of new, anhydrous-grade DMSO to the tube. (e.g., 1 mL for 7.05 mg of compound).
- Dissolution: Vortex the solution thoroughly. If the compound does not dissolve completely, place the tube in an ultrasonic bath for 5-10 minutes or warm it at 37°C for 10 minutes, vortexing intermittently until the solid is fully dissolved.[\[10\]](#)
- Storage: Once fully dissolved, the stock solution can be divided into smaller, single-use aliquots. Store these aliquots in tightly sealed vials at -20°C or -80°C for long-term stability.[\[6\]](#)

Visualizations



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Caption: Workflow for preparing **FTY720-Mitoxyl** stock solution in DMSO.



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Caption: Comparative signaling pathways of FTY720 and **FTY720-Mitoxy**.

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